

protocol for solubilizing synthetic Phoenixin-14

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Compound of Interest

Compound Name: *Phoenixin-14*

Cat. No.: *B15136899*

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Phoenixin-14 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to solubilizing synthetic **Phoenixin-14**. It includes a detailed experimental protocol, troubleshooting guidance, and frequently asked questions to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for solubilizing lyophilized **Phoenixin-14**?

A1: The choice of solvent depends on the intended application. For in vitro studies, Dimethyl Sulfoxide (DMSO) is recommended. For in vivo applications, sterile water or a sterile, aqueous buffer such as phosphate-buffered saline (PBS) is suitable.

Q2: What is the maximum concentration of **Phoenixin-14** that can be achieved in DMSO?

A2: A concentration of 100 mg/mL (63.14 mM) in DMSO can be achieved, though this may require sonication to fully dissolve the peptide[1].

Q3: How should I store the lyophilized **Phoenixin-14** peptide?

A3: Lyophilized **Phoenixin-14** should be stored at 0-5°C for up to 6 months[2]. For longer-term storage, it is recommended to store it at -20°C or colder, away from bright light. Before use, allow the vial to equilibrate to room temperature in a desiccator to prevent moisture absorption.

Q4: What are the recommended storage conditions for a **Phoenixin-14** stock solution?

A4: Once reconstituted, it is recommended to aliquot the stock solution and store it at -80°C for up to 6 months or at -20°C for up to 1 month[3]. Avoid repeated freeze-thaw cycles. If stored at +4°C, the solution should be used within 5 days[2].

Q5: Can I sonicate the **Phoenixin-14** solution to aid dissolution?

A5: Yes, sonication can be used to facilitate the dissolution of **Phoenixin-14**, particularly when preparing high-concentration stock solutions in DMSO[1].

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Peptide will not dissolve in aqueous buffer.	The peptide may have low solubility in neutral aqueous solutions.	- Try adding a small amount of 0.1% acetic acid to the solution to lower the pH. - For highly hydrophobic peptides, consider dissolving in a minimal amount of an organic solvent like DMSO first, then slowly adding the aqueous buffer while vortexing.
Precipitation occurs after adding the stock solution to the aqueous assay buffer.	The solubility limit of the peptide in the final buffer has been exceeded. This is common when diluting a concentrated DMSO stock into an aqueous medium.	- Slowly add the peptide stock solution to the assay buffer drop-by-drop while gently vortexing to prevent localized high concentrations. - Ensure the final concentration of the organic solvent (e.g., DMSO) in your assay is as low as possible and does not affect the experimental results.
Cloudy or particulate-filled solution after reconstitution.	Incomplete dissolution or aggregation of the peptide.	- Gently warm the solution. - Briefly sonicate the solution. - Filter the solution to remove any undissolved particles.

Quantitative Data Summary

Parameter	Value	Solvent	Source
Molecular Weight	1583.78 g/mol	N/A	
Max. Stock Concentration	100 mg/mL (63.14 mM)	DMSO (with sonication)	
Lyophilized Storage Temp.	0-5°C	N/A	
Stock Solution Storage Temp.	-80°C (up to 6 months) -20°C (up to 1 month) +4°C (up to 5 days)	Varies	

Experimental Protocol: Solubilizing Synthetic Phoenixin-14

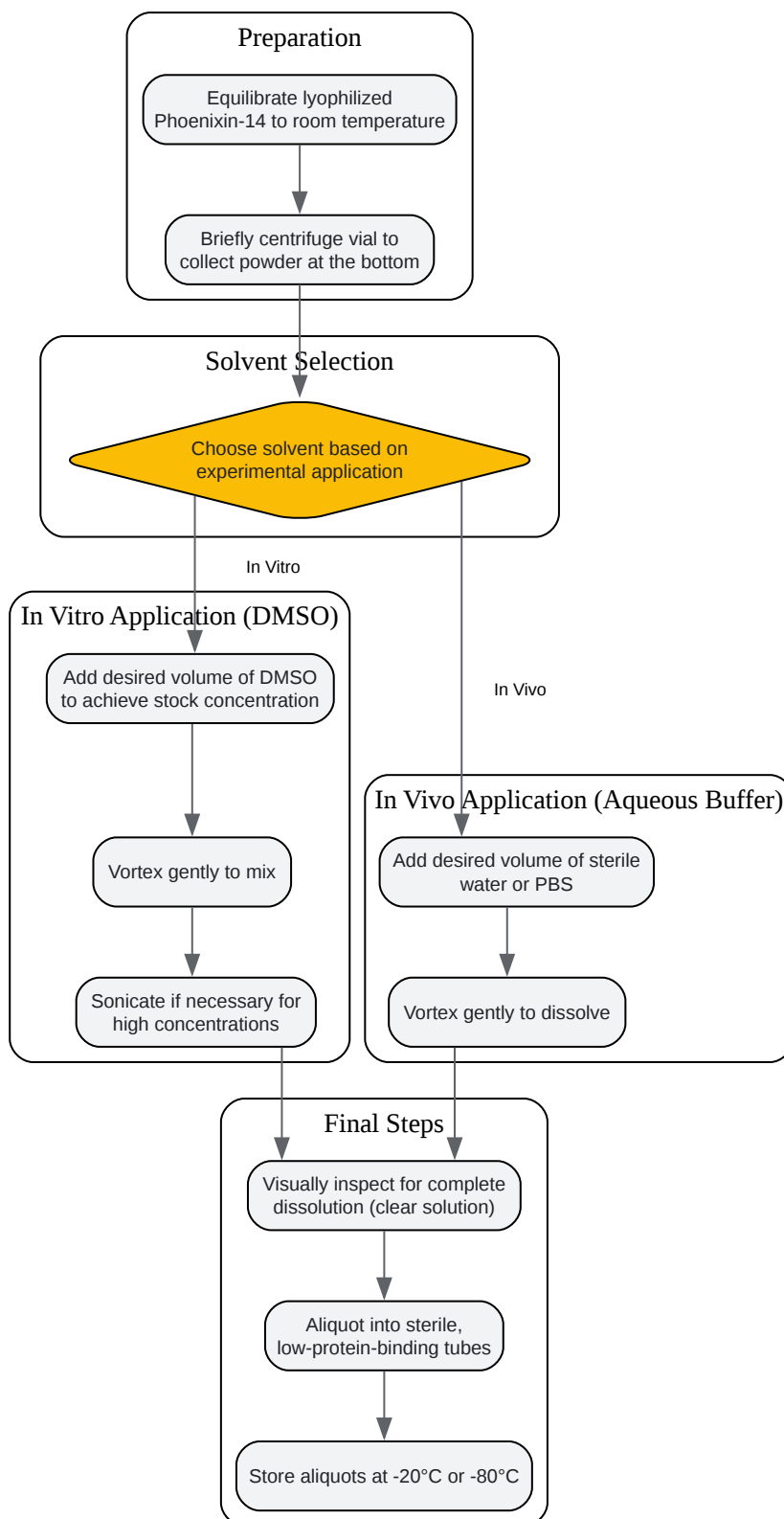
This protocol provides a step-by-step guide for the reconstitution and solubilization of lyophilized **Phoenixin-14** for both in vitro and in vivo applications.

Materials:

- Lyophilized synthetic **Phoenixin-14**
- Sterile, high-purity water
- Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile phosphate-buffered saline (PBS), pH 7.4
- Sterile, low-protein-binding microcentrifuge tubes
- Pipettors and sterile, low-retention pipette tips
- Vortex mixer
- Sonicator (optional, for high-concentration DMSO stocks)

- Centrifuge

Workflow for Solubilizing **Phoenixin-14**



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Caption: Experimental workflow for solubilizing synthetic **Phoenixin-14**.

Procedure:

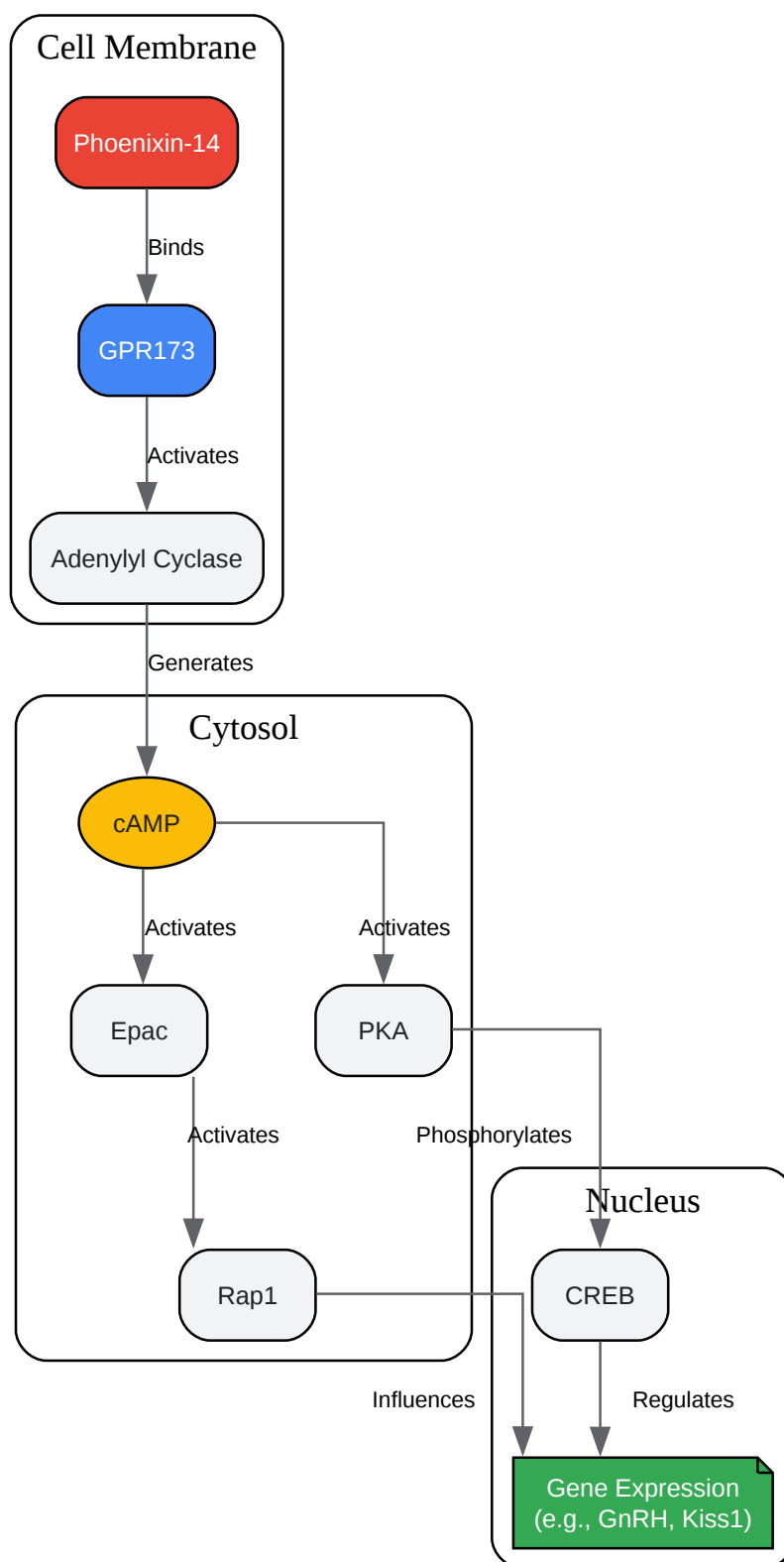
- Preparation of Lyophilized Peptide:
 - Before opening, allow the vial of lyophilized **Phoenixin-14** to equilibrate to room temperature for at least 20-30 minutes in a desiccator. This prevents condensation from forming on the peptide.
 - Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.
- Reconstitution:
 - For in vitro applications (DMSO stock):
 - Carefully open the vial and add the desired volume of DMSO to achieve your target stock concentration (e.g., for a 10 mM stock, add the appropriate volume of DMSO based on the amount of peptide in the vial).
 - Gently vortex the vial to mix.
 - If the peptide does not fully dissolve, especially at high concentrations, sonicate the vial in a water bath for short intervals until the solution is clear.
 - For in vivo applications (Aqueous stock):
 - Carefully open the vial and add the desired volume of sterile, high-purity water or sterile PBS to achieve your target stock concentration. It is recommended to start with a higher concentration than your final working solution.
 - Gently vortex the vial until the peptide is completely dissolved. Avoid vigorous shaking to prevent peptide degradation.
- Quality Control and Storage:

- Visually inspect the solution to ensure it is clear and free of particulates. If particulates are present, refer to the troubleshooting guide.
- Aliquot the stock solution into sterile, low-protein-binding microcentrifuge tubes in volumes appropriate for your experiments to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage.

Phoenixin-14 Signaling Pathway

Phoenixin-14 exerts its biological effects by binding to the G protein-coupled receptor 173 (GPR173). This interaction primarily activates the G α s subunit, leading to the stimulation of adenylyl cyclase and a subsequent increase in intracellular cyclic AMP (cAMP) levels. Elevated cAMP then activates two main downstream signaling pathways: the Protein Kinase A (PKA) pathway and the Exchange Protein directly Activated by cAMP (Epac) pathway.

Phoenixin-14 GPR173 Signaling



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Caption: **Phoenixin-14** signaling through GPR173 activates cAMP/PKA and cAMP/Epac pathways.

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